

An Ethnobotanical and Pharmacological Deep Dive into Tabernanthine: A Technical Guide

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Compound of Interest

Compound Name: *Tabernanthine*

Cat. No.: *B1236622*

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Introduction: Unveiling the Ethnobotanical Roots of Tabernanthine

Tabernanthine is an indole alkaloid found in the root bark of the Central African shrub *Tabernanthe iboga*. For centuries, this plant has been a cornerstone of spiritual and medicinal practices, most notably within the Bwiti tradition of Gabon, Cameroon, and the Republic of the Congo.^{[1][2][3][4][5]} The discovery of the psychoactive properties of *T. iboga* is often attributed to the Pygmy peoples, who are believed to have observed its effects on wildlife.^{[6][7]}

Traditionally, the yellowish root or bark of *T. iboga*, known as "sacred wood," is consumed in various ceremonies.^{[2][3]} In initiatory rites, large doses are ingested to induce profound visionary experiences, facilitating communication with ancestors and the spiritual world.^{[4][8][9][10]} In smaller doses, it serves as a stimulant to combat fatigue and maintain alertness during hunting expeditions.^{[2][11][12]} The root bark is typically prepared by scraping, drying, and sometimes pulverizing it, and can be consumed directly or brewed into a tea.^{[12][13]} Beyond its spiritual significance, traditional medicine in Central and West Africa utilizes *T. iboga* for a range of ailments, including fever and nerve disorders.^{[3][14][15]}

Chemical Composition and Quantitative Analysis

The root bark of *Tabernanthe iboga* contains a complex mixture of at least a dozen indole alkaloids, with ibogaine being the most abundant.^{[1][12][16]} **Tabernanthine** is another significant constituent, alongside ibogaline, ibogamine, and voacangine.^{[5][16]} The concentration of these alkaloids can vary depending on the plant's age, geographical location, and the specific part of the root bark analyzed.

Table 1: Alkaloid Content in *Tabernanthe iboga*

Plant Part	Total Alkaloid Content (% of dry weight)	Ibogaine Content (% of total alkaloids)	Reference(s)
Root Bark	5-6%	~80%	^[17]
Root Bark	7.8% (estimated total)	1.93% (of bark)	^{[14][18]}
Root Bark	0.6% to 11.2% (ibogaine in various products)	-	^[19]
Roots	1-2.5%	-	^[17]
Stem Bark	2%	-	^[17]
Seeds	1%	-	^[17]
Leaves	0.4-0.8%	-	^[17]

Note: Specific quantitative data for **tabernanthine** concentration is often not reported separately from the total alkaloid content or is presented in combination with other minor alkaloids.

Pharmacological Profile of Tabernanthine

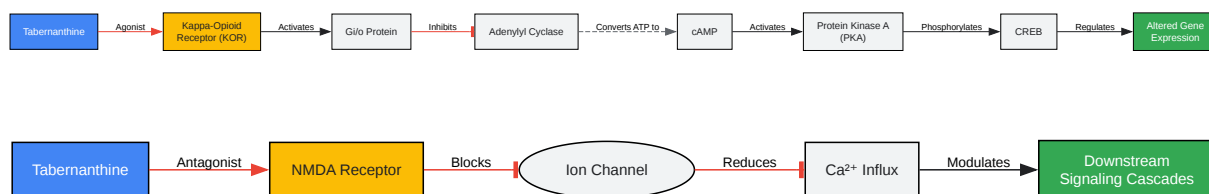
Tabernanthine exhibits a multifaceted pharmacological profile, interacting with several key neurotransmitter systems in the central nervous system. Its complex mechanism of action is believed to underlie its traditional uses and potential therapeutic applications.

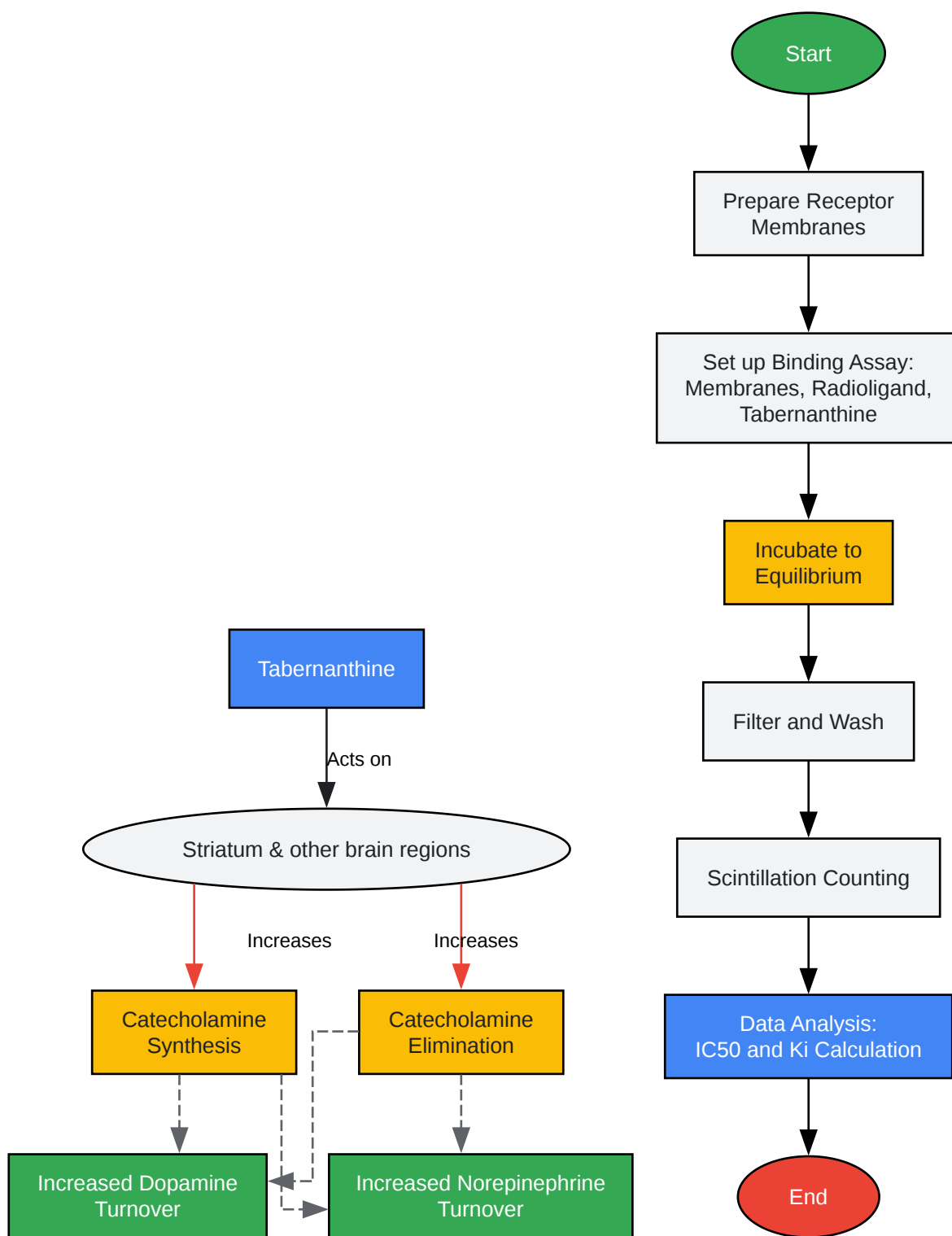
Table 2: Pharmacological Activity of Tabernanthine

Target	Activity	Ki (μM)	Reference(s)
Kappa-Opioid Receptor	Agonist	0.15	[16]
NMDA Receptor	Antagonist	10.5	[16]
Sigma-1 Receptor	Weak binding	-	[16]
Sigma-2 Receptor	Weak binding	-	[16]

Key Signaling Pathways and Mechanisms of Action

Tabernanthine's interaction with multiple receptor systems leads to a cascade of downstream effects on various signaling pathways. The following diagrams illustrate the primary mechanisms through which **tabernanthine** is thought to exert its effects.





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